

Nafamostat sample handling and storage conditions

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Compound Focus: Nafamostat

CAS No.: 81525-10-2

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Nafamostat Storage & Reconstitution

For basic storage and preparation of the compound, follow the guidelines in the table below.

| Parameter | Solid (Lyophilized Powder) | Solution in DMSO | Aqueous Solution (e.g., in saline or infusion solutions) |
|------------------------|---|---|---|
| Condition | Store desiccated at Room Temperature [1]. | Store at 4°C (use within 1 month) or -80°C (use within 6 months) [1]. | Stable at room temperature for at least 24 hours [2]. |
| Stability / Shelf Life | Stable for 24 months from date of purchase [1] [3]. | Aliquot to avoid repeated freeze-thaw cycles [1]. | Rapid degradation expected in biological fluids; use immediately for experiments [4] [2]. |

Reconstitution Protocol: A common stock concentration is **15 mM**. To achieve this:

- Add **1.23 mL of DMSO** to **10 mg** of **nafamostat** mesylate powder [1].
- Vortex or gently mix until the powder is fully dissolved.
- Immediately aliquot the stock solution for storage under recommended conditions to avoid repeated freeze-thaw cycles [1].

Critical Handling Considerations for Experiments

The main challenge with **nafamostat** is its instability. The following points are vital for obtaining reliable data.

- **Instability in Biological Matrices:** **Nafamostat** has an extremely short half-life (**approximately 8 minutes**) in vivo and is rapidly hydrolyzed by esterases present throughout the body and in blood [4] [5]. This degradation continues in collected plasma samples unless precautions are taken.
- **Blood and Plasma Sample Collection for Pharmacokinetics:** If collecting blood samples to measure **nafamostat** concentration, standard protocols will lead to significant degradation. A 2023 study recommends the following specific procedure to preserve sample integrity [2]:
 - Collect blood directly into **sodium fluoride/potassium oxalate tubes**. Sodium fluoride is an esterase inhibitor.
 - Keep the collected blood samples **chilled at 4°C**.
 - **Centrifuge within 3 hours** of collection to separate plasma.
 - Analyze the extracted plasma samples promptly, as degradation continues even in the autosampler (approximately **4.7% per hour** at 4°C) [2].
- **Low Oral Bioavailability:** Be aware that **nafamostat** has very low oral bioavailability in rats (**0.95% - 1.59%**), which should inform the choice of administration route for in vivo studies [4] [6].

Experimental Protocols from Recent Studies

Here are specific methodologies for using **nafamostat** in cell and animal models, as detailed in recent publications.

In Vitro Protocol (Human Proximal Tubular Epithelial HK-2 Cells)

This protocol is from a Frontiers in Pharmacology study published in 2025 [7].

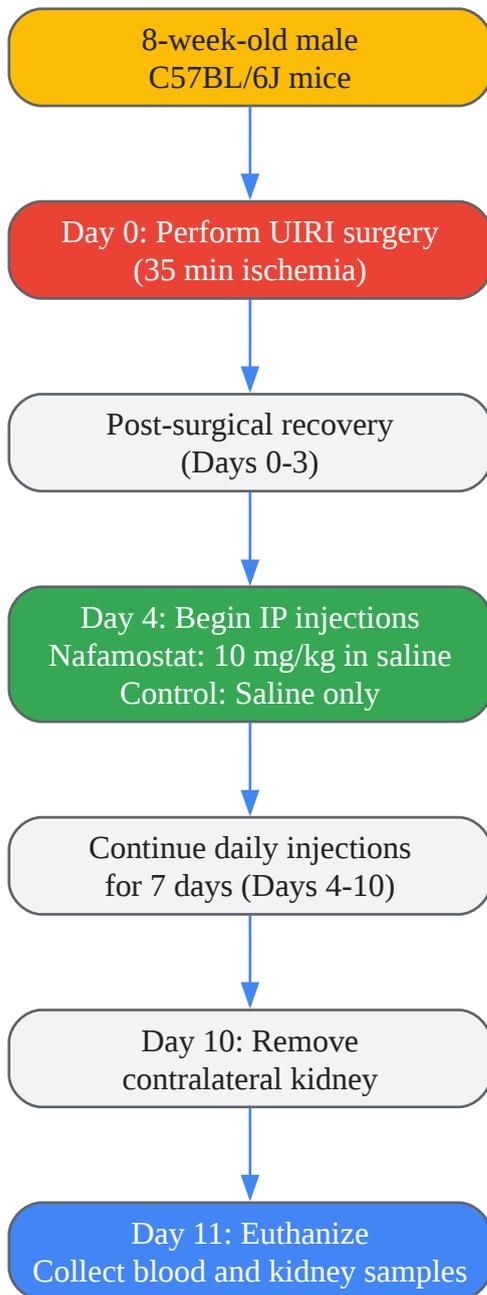
- **Cell Culture:** Culture HK-2 cells in DMEM/F12 medium supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C under 5% CO₂ [7].
- **Stimulation & Intervention:**
 - To study anti-fibrotic effects, stimulate cells with TGF-β (2.5 ng/mL) in serum-free medium for 24 hours [7].
 - For intervention, co-incubate cells with TGF-β (2.5 ng/mL) and **Nafamostat (100 μM)** in serum-free medium for 24 hours [7].

In Vivo Protocol (Mouse Model of Renal Fibrosis)

This protocol is from the same 2025 study [7].

- **Animal Model:** Use 8-week-old male C57BL/6J mice. Induce renal fibrosis using the unilateral ischemia-reperfusion injury (UIRI) model [7].
- **Drug Administration:**
 - Begin treatment on **day 4 post-surgery**.
 - Administer **nafamostat** via **intraperitoneal (IP) injection** at a dosage of **10 mg/kg**.
 - Dissolve **nafamostat** in **saline**.
 - Continue daily injections for **7 days** [7].

The workflow for this in vivo study is summarized below:



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Frequently Asked Questions (FAQs)

Q1: Why are my measured nafamostat plasma concentrations so low and variable? This is most likely due to degradation during sample collection and processing. Ensure you are using **sodium**

fluoride/potassium oxalate tubes (to inhibit esterases), keeping samples on ice, and processing them promptly as outlined in the handling considerations above [2].

Q2: Can I prepare a stock solution in water instead of DMSO? While **nafamostat** is soluble in water (up to 50 mg/mL), its aqueous solutions are less stable than those in DMSO [1] [3]. For long-term storage, DMSO stock solutions stored at -80°C are recommended. Fresh aqueous solutions can be prepared for immediate use in experiments like preparing intravenous infusions [2].

Q3: What is a typical working concentration for nafamostat in cell culture? Working concentrations can vary. In a recent study on renal fibrosis, a concentration of **100 µM** was used to antagonize the effects of TGF-β and Granzyme B in HK-2 cells [7]. You should optimize the concentration for your specific cell type and assay.

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